

interpreting unexpected results with GR 94800

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Compound of Interest

Compound Name: GR 94800

Cat. No.: B1672131

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Technical Support Center: GR 94800

This technical support center provides troubleshooting guidance and frequently asked questions for researchers using **GR 94800**, a potent and selective tachykinin NK2 receptor antagonist.

Troubleshooting Guide

Researchers may occasionally encounter unexpected results during their experiments with **GR 94800**. This guide addresses potential issues in a question-and-answer format.

Question: Why am I observing a weaker than expected antagonist effect of **GR 94800**?

Possible Causes and Solutions:

- **Compound Degradation:** Ensure that **GR 94800** has been stored correctly according to the manufacturer's instructions. Improper storage can lead to degradation of the compound. Prepare fresh stock solutions for each experiment.
- **Incorrect Concentration:** Verify the calculations for your dilutions. It is advisable to perform a concentration-response curve to confirm the IC50 in your specific assay system.
- **Experimental System Variability:** The potency of **GR 94800** can be influenced by the specific cell line, tissue preparation, or animal model used. Differences in receptor expression levels or downstream signaling components can affect the observed antagonist activity.

- **Agonist Concentration:** The observed potency of a competitive antagonist like **GR 94800** is dependent on the concentration of the agonist used. Ensure you are using a consistent and appropriate concentration of the NK2 receptor agonist.

Question: I am seeing potential off-target effects, even though **GR 94800** is known to be selective. What could be the reason?

Possible Causes and Solutions:

- **High Compound Concentration:** Although **GR 94800** is highly selective for the NK2 receptor over NK1 and NK3 receptors, using excessively high concentrations may lead to interactions with other targets.^{[1][2]} It is recommended to use the lowest effective concentration possible.
- **Receptor Subtypes:** Investigate if there are different tachykinin NK2 receptor subtypes present in your experimental model that may exhibit different affinities for **GR 94800**.^[2]
- **Contamination:** Ensure that your **GR 94800** stock is not contaminated with other active compounds. Whenever possible, use a high-purity source for your compound.

Frequently Asked Questions (FAQs)

What is the mechanism of action of **GR 94800**?

GR 94800 is a potent and selective competitive antagonist of the tachykinin NK2 receptor.^{[1][2]} It blocks the binding of endogenous tachykinin peptides, such as neurokinin A (NKA), to the NK2 receptor, thereby inhibiting downstream signaling pathways.

What is the selectivity profile of **GR 94800**?

GR 94800 displays high selectivity for the NK2 receptor compared to the NK1 and NK3 receptors.

Pharmacological Data: Selectivity of **GR 94800**

Receptor	pKB
NK2	9.6
NK1	6.4
NK3	6.0

Data sourced from Tocris Bioscience and BioCrick.[\[1\]](#)[\[2\]](#)

Experimental Protocols

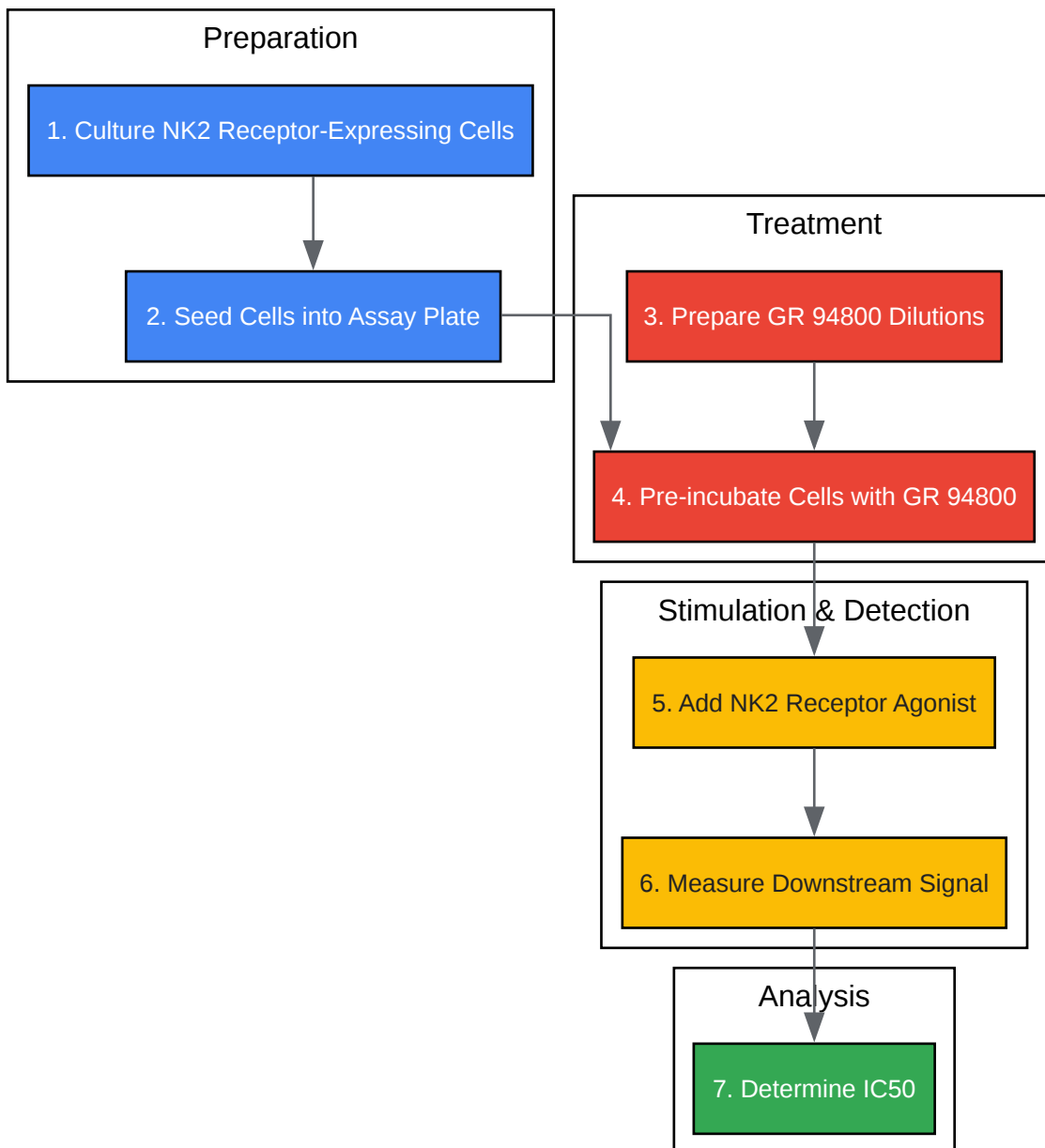
General Method for In Vitro Antagonism Assay

This protocol provides a general framework for assessing the antagonist activity of **GR 94800** in a cell-based assay.

- Cell Culture: Culture cells expressing the tachykinin NK2 receptor in appropriate media.
- Assay Preparation: Seed cells into a multi-well plate and allow them to adhere overnight.
- Compound Treatment:
 - Prepare a concentration range of **GR 94800**.
 - Pre-incubate the cells with the different concentrations of **GR 94800** for a specified period (e.g., 30 minutes).
- Agonist Stimulation: Add a fixed concentration of an NK2 receptor agonist (e.g., Neurokinin A) to all wells, except for the negative control.
- Signal Detection: Measure the downstream signaling response (e.g., calcium mobilization, cAMP accumulation) using a suitable assay kit and a plate reader.
- Data Analysis: Plot the agonist response against the concentration of **GR 94800** to determine the IC50 value.

Visualizations

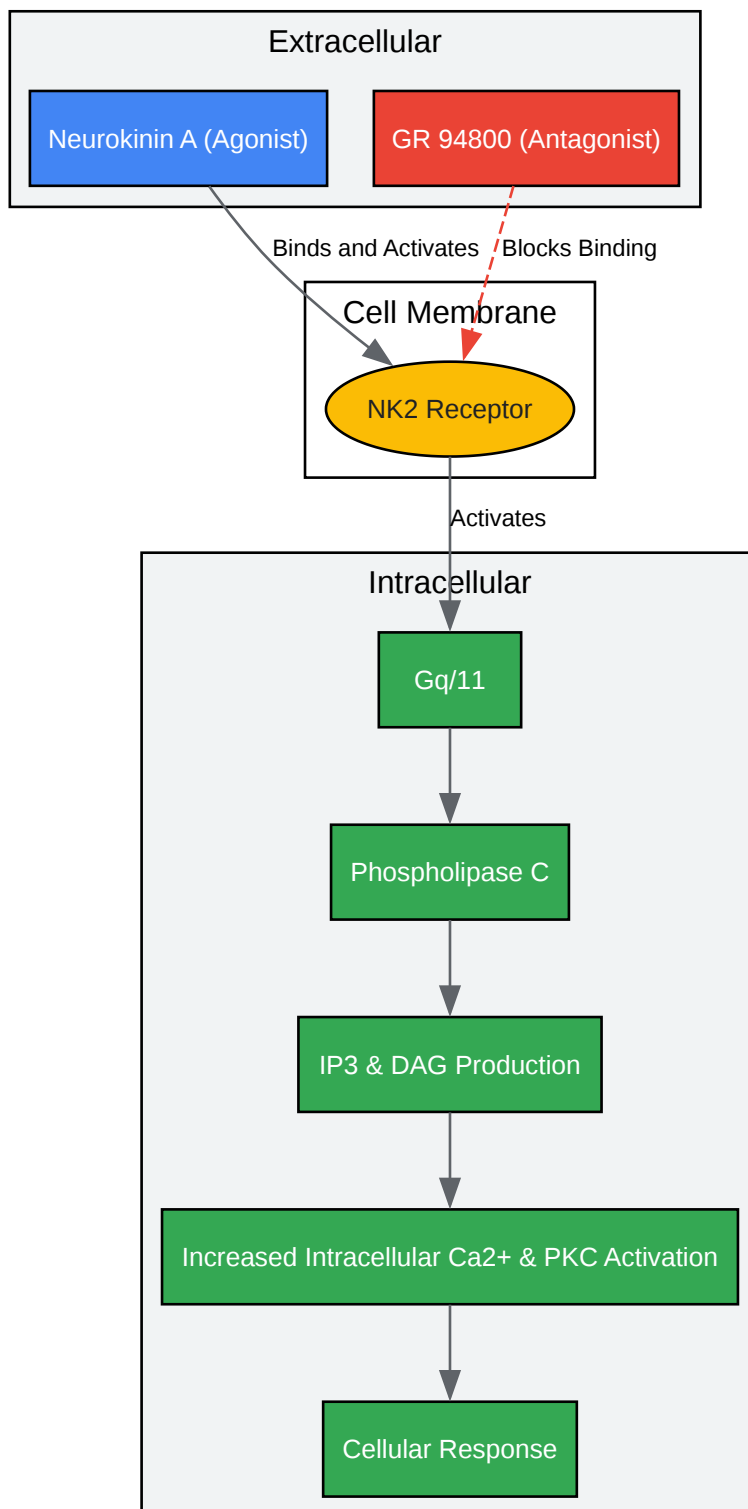
Experimental Workflow for GR 94800 Antagonism Assay



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Caption: A typical experimental workflow for assessing the antagonist properties of **GR 94800**.

Tachykinin NK2 Receptor Signaling Pathway

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Caption: The signaling pathway of the tachykinin NK2 receptor and the inhibitory action of **GR 94800**.

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References

- 1. GR 94800 | CAS 141636-65-9 | GR94800 | Tocris Bioscience [tocris.com]
- 2. GR 94800 | CAS:141636-65-9 | Potent, selective NK2 antagonist | High Purity | Manufacturer BioCrick [biocrick.com]
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